

Technical Guide & Safety Data Sheet: 3-Chlorobenzyl Carbonochloridate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chlorobenzyl carbonochloridate

CAS No.: 39545-30-7

Cat. No.: B2522493

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Document Control:

- Subject: **3-Chlorobenzyl carbonochloridate** (3-Chlorobenzyl chloroformate)
- CAS Number: 39545-30-7[1]
- Audience: Chemical Hygiene Officers, Synthetic Chemists, Process Engineers.

Part 1: Chemical Identification & Core Properties[2] Substance Identity[2]

- IUPAC Name: **3-Chlorobenzyl carbonochloridate**[1]
- Common Synonyms: 3-Chlorobenzyl chloroformate; Carbonochloridic acid, (3-chlorophenyl)methyl ester.
- CAS Registry Number: 39545-30-7[1]
- Molecular Formula: C₈H₆Cl₂O₂

- Molecular Weight: 205.04 g/mol
- Structural Representation:

Caption: Structural connectivity highlighting the reactive chloroformate electrophile and the lipophilic chlorinated ring.

Physical & Chemical Properties

Property	Value (Experimental/Predicted)	Context for Handling
Physical State	Clear to pale yellow liquid	Visually inspect for turbidity (sign of hydrolysis).
Odor	Pungent, acrid, penetrating	Warning: Do not rely on odor for detection (olfactory fatigue).
Boiling Point	~115–120 °C @ 1 mmHg	High boiling point, but decomposes before boiling at atm pressure.
Density	~1.35 g/cm ³	Denser than water; sinks and hydrolyzes slowly at interface.
Vapor Pressure	Low at 20°C, rises sharply >50°C	Keep cool to minimize headspace saturation.
Solubility	Reacts with water/alcohols	Soluble in CH ₂ Cl ₂ , THF, Toluene, Et ₂ O.
Flash Point	>100 °C (Estimated)	Combustible but not highly flammable.

Part 2: Hazards Identification (GHS Classification)[2]

Signal Word:DANGER

Hazard Statements

- H314: Causes severe skin burns and eye damage (Skin Corr.[2] 1B).

- H318: Causes serious eye damage.[2]
- H330/H331: Fatal/Toxic if inhaled (Inhalation of vapors/mist).
- H302: Harmful if swallowed.
- EUH029: Contact with water liberates toxic gas (HCl).

Precautionary Statements (Scientific Context)

- P260: Do not breathe mist/vapors.[2] Rationale: Hydrolysis in the respiratory tract releases HCl gas, causing delayed pulmonary edema.
- P280: Wear Viton® or Silver Shield® gloves. Rationale: Standard nitrile gloves provide insufficient breakthrough time for chloroformates.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for 15+ minutes. Remove contact lenses. Rationale: Immediate dilution is critical to prevent permanent corneal opacity.

Part 3: Technical Handling & Storage Protocols[2]

The "Dry-Chain" Protocol

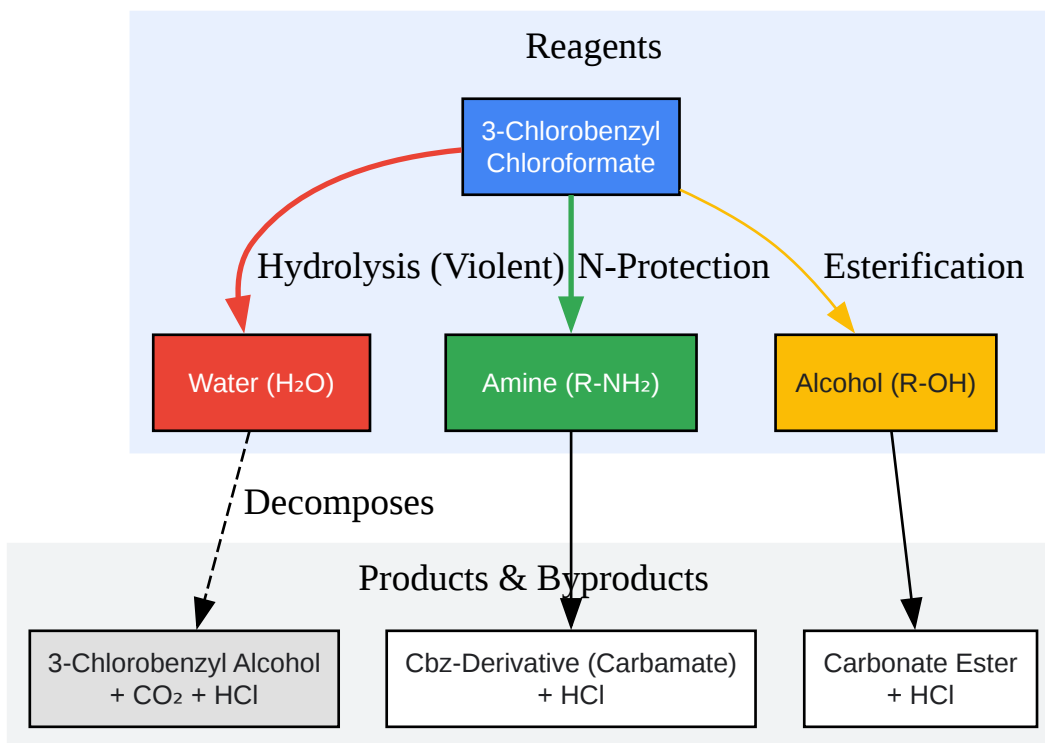
Chloroformates are moisture-sensitive. Even atmospheric humidity causes autocatalytic decomposition, releasing HCl gas which pressurizes containers.

Storage Architecture:

- Temperature: Store at 2°C to 8°C (Refrigerated).
- Atmosphere: Headspace must be backfilled with Argon or Nitrogen.
- Container: Teflon-lined caps. Do not store in standard ground-glass stoppered flasks (seizing risk due to HCl formation).
- Pressure Relief: For long-term storage, use containers with a pressure-relief septum or vent periodically in a fume hood.

Reaction Mechanism & Compatibility

The utility of **3-Chlorobenzyl carbonochloridate** lies in its electrophilicity. It reacts violently with nucleophiles.



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Caption: Primary reaction pathways. Note that all pathways generate HCl, necessitating the use of a base scavenger (e.g., Triethylamine, Pyridine).

Part 4: Emergency Response & Toxicology

Acute Exposure Management

- Inhalation: Move to fresh air immediately. Administer oxygen if breathing is labored. Alert: Symptoms of pulmonary edema (fluid in lungs) may be delayed up to 48 hours. Observation is mandatory.
- Skin Contact:
 - Wipe: Gently wipe excess liquid with a dry cloth (avoid spreading).
 - Wash: Flush with copious water for 15 minutes.

- Neutralize: Do not use alkaline neutralizers on skin; thermal burns from the exotherm may worsen the injury.
- Eye Contact: Continuous irrigation with saline or water. Consult an ophthalmologist immediately.

Firefighting Measures

- Suitable Media: Carbon Dioxide (CO₂), Dry Chemical powder, Dry Sand.
- UNSUITABLE Media: DO NOT USE WATER. Water contact produces HCl gas and heat, intensifying the hazard.
- Combustion Products: Hydrogen Chloride (HCl), Phosgene (COCl₂ - trace), Carbon Monoxide (CO), Chlorine oxides.

Part 5: Synthesis & Application Data[3]

Synthesis Route (Phosgenation)

The industrial preparation involves the reaction of 3-chlorobenzyl alcohol with phosgene (or triphosgene) in the presence of a catalyst.

- Critical Control Point: The reaction must be kept cool to prevent the formation of the symmetrical carbonate (bis(3-chlorobenzyl) carbonate).
- Purification: Vacuum distillation. Note that high temperatures promote decarboxylation to the benzyl chloride analog.

Application in Drug Development

Used primarily to introduce the 3-Cl-Cbz (3-chlorobenzyloxycarbonyl) protecting group.

- Advantage: The chlorine atom on the ring alters the electronic properties compared to standard Cbz, potentially increasing lipophilicity and altering the rate of cleavage under hydrogenolysis conditions (Pd/C).
- Stability: The 3-Cl-Cbz group is generally more stable to acid than standard Cbz due to the electron-withdrawing effect of the chlorine.

Part 6: Disposal & Transport

Waste Disposal Protocol

Do not pour down the drain.

- Quenching: Dissolve the substance in a combustible solvent (e.g., toluene).
- Neutralization: Slowly add the solution to a stirred mixture of 5% NaOH or Sodium Bicarbonate and crushed ice. Expect gas evolution (CO₂) and heat.
- Disposal: Separate the organic layer for incineration. The aqueous layer contains NaCl and neutralized carbonates.

Transport Information (DOT/IATA)

- UN Number: UN 3277 (or UN 1760 depending on regional interpretation).
- Proper Shipping Name: Chloroformates, toxic, corrosive, n.o.s. (**3-Chlorobenzyl carbonochloridate**).
- Class: 6.1 (Toxic)[3][4]
- Sub-risk: 8 (Corrosive)
- Packing Group: II

References

- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CID 10387, Benzyl chloroformate (Analogous Structure Data). Retrieved from [\[Link\]](#)
- ChemSRC. (2025). CAS 39545-30-7 Entry.[1] Retrieved from [\[Link\]](#)

Disclaimer: This document is intended for use by trained technical personnel. While based on the most current available data for the specific isomer and its close analogs, users must conduct their own risk assessment prior to handling.

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Sources

- 1. 7479-28-9_CAS号:7479-28-9_1,4-Benzenediol,2,3,5-trimethyl-, 1,4-diacetate - 化源网 [chemsrc.com]
- 2. synquestlabs.com [synquestlabs.com]
- 3. labproinc.com [labproinc.com]
- 4. CHLOROBENZYL CHLORIDES | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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